

Essential Safety and Logistics for Handling Dasatinib Intermediate-1

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Compound of Interest

Compound Name: *Dasatinib intermediate-1*

Cat. No.: *B023545*

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Disclaimer: The term "**Dasatinib intermediate-1**" is not universally standardized and may refer to several different chemical compounds used in the synthesis of Dasatinib. It is imperative for researchers to identify the specific intermediate by its chemical name and CAS number and consult the corresponding Safety Data Sheet (SDS) before handling. This guide provides essential safety and logistical information based on the known hazards of Dasatinib and its documented intermediates, but it should be used as a supplement to, not a replacement for, a substance-specific SDS.

Dasatinib and its precursors are potent pharmaceutical compounds that require stringent safety protocols to prevent exposure and ensure the well-being of laboratory personnel. The following information outlines the potential hazards, necessary personal protective equipment (PPE), and operational and disposal plans for handling these substances.

Hazard Identification and Data Presentation

Given the potent biological activity of Dasatinib, its intermediates should be handled as hazardous materials. The hazards of the final product are often indicative of the risks associated with its late-stage precursors.

Table 1: Hazard Profile of Dasatinib (CAS 302962-49-8) as a Proxy for Its Intermediates

Hazard Classification	GHS Category	Hazard Statement
Acute Oral Toxicity	Category 3	H301: Toxic if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage.
Carcinogenicity	Category 2	H351: Suspected of causing cancer.
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child.
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure.
Hazardous to the Aquatic Environment (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects.

One known intermediate, N-(2-Chloro-6-methylphenyl)-2-[(6-chloro-2-methyl-4-pyrimidinyl)amino]-5-thiazolecarboxamide (CAS 302964-08-5), is described as harmful by inhalation, in contact with skin, and if swallowed.^[1] Another related compound, 2-Amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide (Dasatinib Impurity 2, CAS 302964-24-5), is known to cause skin, eye, and respiratory irritation.^[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to establish a barrier between the researcher and the hazardous substance. The "containment at source" principle, combined with appropriate PPE, is the most effective approach.^[3]

Table 2: Recommended Personal Protective Equipment for Handling Dasatinib Intermediates

Protection Type	Specification	Rationale
Respiratory Protection	NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates. A full-face respirator is recommended if exposure limits are exceeded or irritation is experienced. [4]	To prevent inhalation of airborne powder or aerosols, which can be harmful or toxic.
Hand Protection	Double-gloving with compatible chemical-resistant gloves (e.g., nitrile).	To prevent skin contact and absorption. Double-gloving provides an extra layer of protection.
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a full-face shield. [4]	To protect eyes from splashes and airborne particles that can cause serious damage.
Skin and Body Protection	A disposable impermeable gown or lab coat, with consideration for a full-body suit for larger quantities or higher-risk operations. [5]	To prevent contamination of personal clothing and skin.
Foot Protection	Closed-toe shoes and disposable shoe covers.	To prevent contamination of footwear and subsequent spread outside the laboratory.

Operational and Disposal Plans

A structured workflow is essential for the safe handling and disposal of Dasatinib intermediates. These substances should be handled in a controlled environment by trained personnel.[\[3\]](#)[\[6\]](#)

- Preparation and Area Setup:
 - Designate a specific area for handling the Dasatinib intermediate, preferably within a certified chemical fume hood, glovebox, or other containment enclosure.[\[3\]](#)

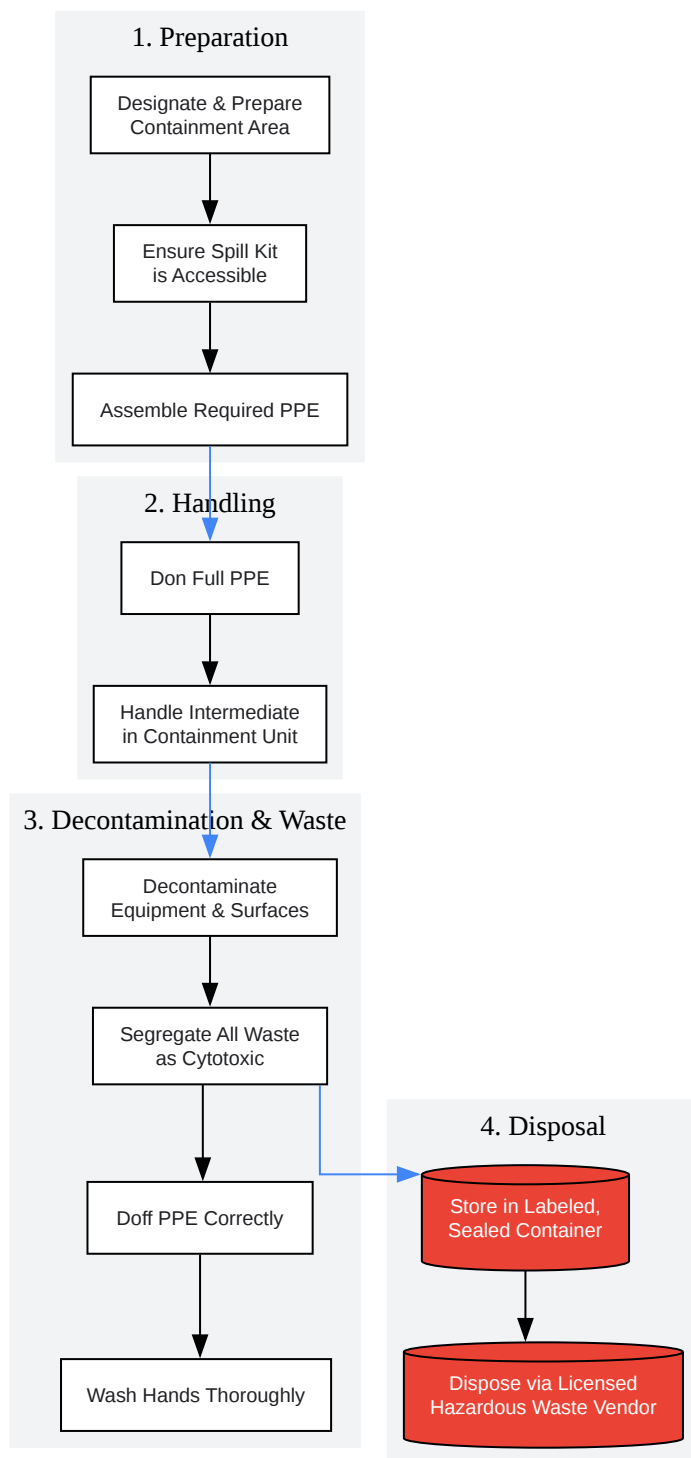
- Ensure the work area is clean and uncluttered.
- Cover the work surface with a disposable plastic-backed absorbent pad to contain spills.
[7]
- Prepare all necessary equipment and reagents before introducing the intermediate.
- Ensure a cytotoxic spill kit is readily accessible.[5]
- Personal Protective Equipment (PPE) Donning:
 - Don PPE in the correct order: shoe covers, inner gloves, gown, respirator, face/eye protection, and outer gloves.
- Handling the Intermediate:
 - Perform all manipulations that may generate dust or aerosols (e.g., weighing, transferring, dissolution) within the containment enclosure to minimize exposure.[8]
 - Use dedicated equipment (spatulas, glassware) for handling the compound.
 - If weighing, use an analytical balance inside the containment unit or use a "weighing-in-place" technique with a closed system.
- Post-Handling and Decontamination:
 - Decontaminate all surfaces and equipment that have come into contact with the intermediate using an appropriate cleaning agent.
 - Wipe down the exterior of all containers before removing them from the containment area.
[7]
 - Carefully doff PPE in a manner that avoids self-contamination, disposing of it in the designated cytotoxic waste stream.
 - Wash hands thoroughly with soap and water after removing PPE.

All waste generated from handling Dasatinib intermediates is considered hazardous and potentially cytotoxic.

- Waste Segregation:
 - All contaminated materials, including disposable PPE, absorbent pads, and cleaning materials, must be segregated into a dedicated, clearly labeled cytotoxic waste container. [9][10] These containers are typically purple or red and marked with the cytotoxic symbol. [9][11]
- Waste Containment:
 - Solid waste should be placed in sealed, puncture-resistant containers.
 - Liquid waste should be collected in sealed, leak-proof containers. Do not dispose of this waste down the drain.
 - Sharps (needles, scalpels) must be placed in a designated sharps container for cytotoxic waste.[9]
- Final Disposal:
 - Cytotoxic waste must be disposed of through a licensed hazardous waste management company.[9]
 - The primary method of disposal for cytotoxic waste is high-temperature incineration.[5][9]
 - Follow all institutional, local, and national regulations for hazardous waste disposal.

Mandatory Visualization: Safe Handling Workflow

The following diagram illustrates the logical flow of operations for safely handling **Dasatinib intermediate-1**.



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Caption: Workflow for Safe Handling of **Dasatinib Intermediate-1**.

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